

Application Notes and Protocols for the Safe Handling of 2-Acetylfluorene

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Compound of Interest

Compound Name: 2-Acetylfluorene

Cat. No.: B1664035

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed standard operating procedure (SOP) for the safe handling of **2-Acetylfluorene** in a laboratory setting. Adherence to these guidelines is crucial to minimize risk and ensure a safe working environment.

Hazard Identification and Risk Assessment

2-Acetylfluorene is a light yellow crystalline powder.^[1] While there is no conclusive evidence to classify it as a carcinogen, it is crucial to handle it with caution due to its chemical structure and potential for adverse health effects.^[1] It is considered harmful if swallowed and may cause skin, eye, and respiratory irritation.^[2]

Summary of Hazards:

- Acute Toxicity (Oral): Harmful if swallowed.^{[2][3]}
- Skin Irritation: Causes skin irritation.^[2]
- Eye Irritation: Causes serious eye irritation.^[2]
- Respiratory Irritation: May cause respiratory tract irritation.^{[1][2]}

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Acetylfluorene**.

Property	Value	Reference
Chemical Formula	$C_{15}H_{12}O$	[4]
Molecular Weight	208.26 g/mol	[2][5]
CAS Number	781-73-7	[4][6]
Appearance	Light yellow crystalline powder	[1]
Melting Point	128-129 °C	[4][5][6]
Boiling Point	Not determined	
Solubility	Soluble in ethanol and acetone.[1]	[1]
Stability	Stable under normal temperatures and pressures.	[1]
Incompatibilities	Strong oxidizing agents.[1]	[1]
Hazard Statements	H302, H315, H319	[4]

Engineering Controls

To minimize exposure to **2-Acetylfluorene**, the following engineering controls should be implemented:

- Ventilation: All work with **2-Acetylfluorene** powder must be conducted in a certified chemical fume hood to minimize inhalation of dust.[3]
- Designated Area: Establish a designated area for handling **2-Acetylfluorene** to prevent cross-contamination. This area should be clearly marked.
- Eye Wash and Safety Shower: A safety shower and eyewash station must be readily accessible in the work area.[7]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Acetylfluorene**:

- Eye and Face Protection: Chemical safety goggles are required. A face shield should be worn when there is a risk of splashing.[1][3]
- Skin Protection: A lab coat, long pants, and closed-toe shoes are required.[8]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn.[1][3] Gloves should be inspected for integrity before use and changed frequently.
- Respiratory Protection: For operations that may generate significant dust, a NIOSH-approved respirator with a particulate filter (e.g., N95) should be used.[5][9]

Experimental Protocols: Safe Handling and Use

5.1. Preparation and Weighing:

- Don the appropriate PPE as described in Section 4.
- Perform all manipulations of solid **2-Acetylfluorene** within a chemical fume hood.
- To minimize dust generation, handle the powder gently.
- Use a disposable weighing paper or a tared container for weighing.
- Clean the balance and surrounding area with a damp cloth after weighing to remove any residual powder. Dispose of the cloth as hazardous waste.

5.2. Solution Preparation:

- In a chemical fume hood, add the weighed **2-Acetylfluorene** to the solvent in a suitable container.
- Cap the container and mix by swirling or using a magnetic stirrer. Avoid heating, as this may increase the vapor pressure.
- Ensure the container is clearly labeled with the chemical name, concentration, and hazard information.

5.3. General Use:

- Keep containers of **2-Acetylfluorene** closed when not in use.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling, even if gloves were worn.[\[3\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[3\]](#)

Storage Requirements

- Store **2-Acetylfluorene** in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)
- Keep it away from strong oxidizing agents and sources of ignition.[\[1\]](#)
- Ensure the storage area is clearly labeled.

Spill and Emergency Procedures

7.1. Spill Response:

- Small Spills (in a fume hood):
 - Wearing appropriate PPE, gently sweep up the spilled solid using a dustpan and brush, avoiding dust generation.
 - Place the collected material in a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a damp cloth and dispose of the cloth as hazardous waste.
- Large Spills (outside a fume hood):
 - Evacuate the area and prevent entry.
 - Alert your supervisor and the institutional safety office.
 - Avoid breathing dust.

- Cleanup should be performed by trained personnel with appropriate respiratory protection.

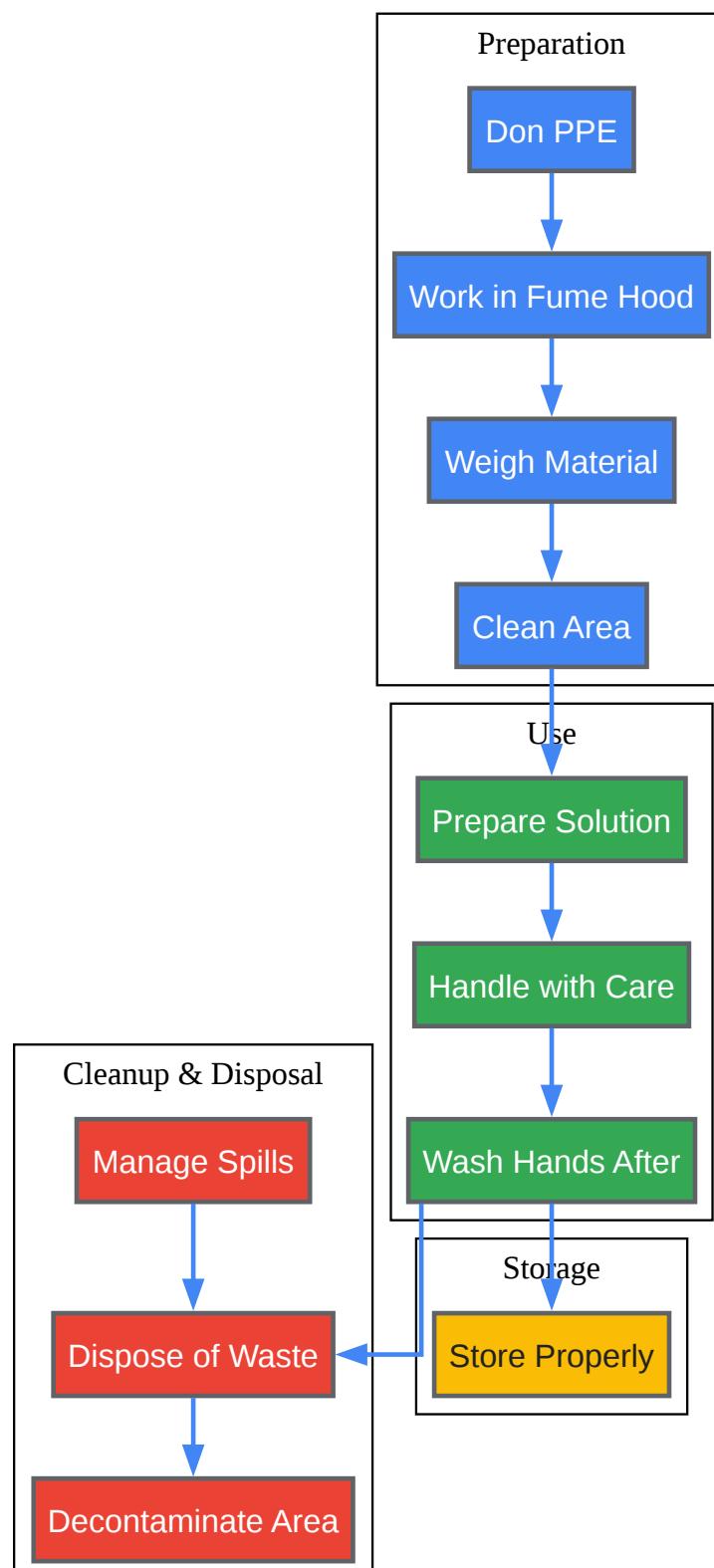
7.2. First Aid Measures:

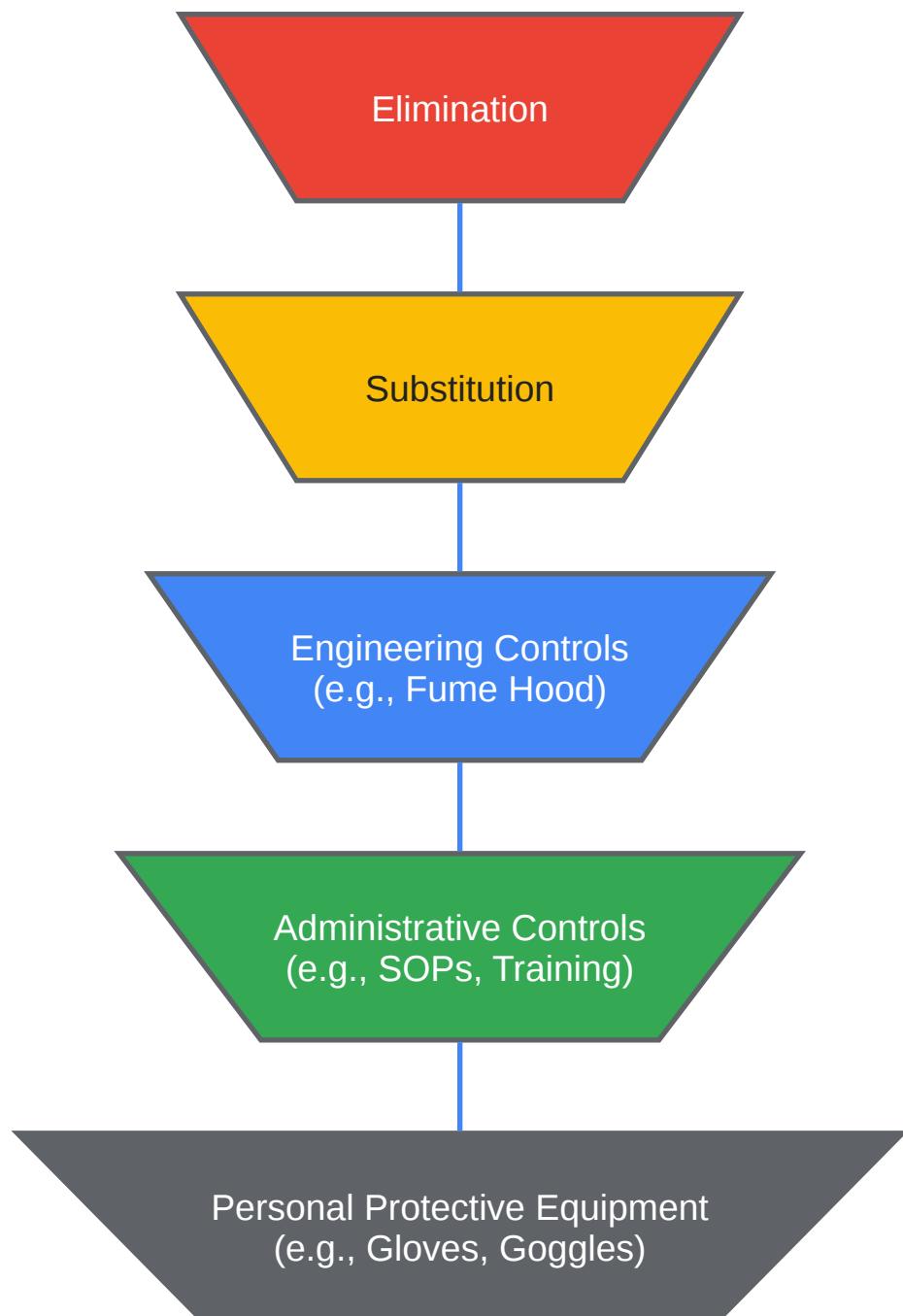
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[1][3]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[3] Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]

Waste Disposal

- All waste materials containing **2-Acetylfluorene**, including contaminated labware, PPE, and spill cleanup materials, must be disposed of as hazardous waste.
- Collect waste in a clearly labeled, sealed container.
- Follow all institutional and local regulations for hazardous waste disposal.

Visualizations



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